

An In-depth Technical Guide to 2,2'-Pyridil: Properties and Synthesis

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Compound of Interest

Compound Name: 2,2'-Pyridil

Cat. No.: B1585533

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This technical guide provides a comprehensive overview of the core physicochemical properties of **2,2'-Pyridil**, a heterocyclic organic compound of interest in various chemical and pharmaceutical research domains. This document outlines its fundamental molecular characteristics and presents a representative synthetic protocol.

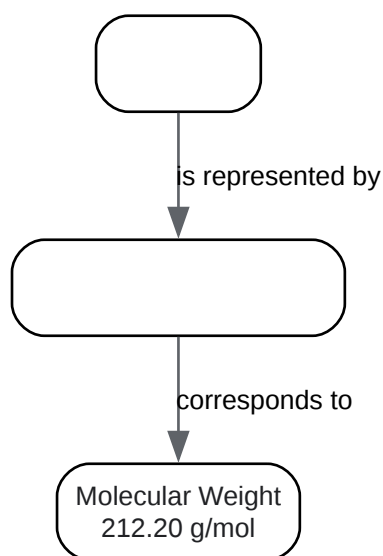
Core Molecular and Physical Properties

2,2'-Pyridil, also known as Di-2-pyridylglyoxal, is a solid organic compound. Its key quantitative properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₈ N ₂ O ₂	[1]
Molecular Weight	212.20 g/mol	[1]
CAS Number	492-73-9	[1]
Appearance	Solid	
Melting Point	154-156 °C	[2]
Assay Purity	≥97%	

Logical Relationship of 2,2'-Pyridil's Core Attributes

The following diagram illustrates the logical connection between the chemical's name, its empirical formula, and its resulting molecular weight.



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Logical flow from chemical name to molecular weight.

Representative Synthetic Protocol: Synthesis of 2,2'-Bipyridyl Compounds

While a specific, detailed experimental protocol for the synthesis of **2,2'-Pyridil** is not readily available in the provided search results, a general method for the synthesis of 2,2'-bipyridyls from pyridine using a Raney nickel catalyst is well-established.[3] This can be adapted for the synthesis of related compounds. The following is a representative protocol based on such procedures.

Materials:

- Pyridine (reagent grade, pyrrole-free)[3]
- Raney nickel catalyst (W7-J, degassed)[3]
- Sodium hydroxide

- Nickel-aluminum alloy[3]
- Petroleum ether (60-90 °C)
- Alumina (for chromatography)
- Standard laboratory glassware for reflux and chromatography
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- Catalyst Preparation (Degassed Raney Nickel):
 - Caution: The preparation of Raney nickel can be hazardous and should be performed in a well-ventilated hood with appropriate personal protective equipment.
 - In a large Erlenmeyer flask, dissolve sodium hydroxide in distilled water with stirring.
 - Slowly add nickel-aluminum alloy to the sodium hydroxide solution. The reaction is exothermic and will generate hydrogen gas.
 - After the reaction subsides, wash the catalyst repeatedly with distilled water until the washings are neutral.
 - The catalyst is then degassed under vacuum at a controlled temperature.[3]
- Synthesis of 2,2'-Bipyridine:
 - Set up a reflux apparatus under an inert atmosphere.
 - Introduce the prepared degassed Raney nickel catalyst into the reaction flask.
 - Add pure, pyrrole-free pyridine to the flask.[3]
 - The mixture is then heated to reflux for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography.
- Product Isolation and Purification:

- After cooling, the reaction mixture is filtered to remove the catalyst.
- The excess pyridine is removed by distillation.
- The residue is extracted with boiling petroleum ether.[3]
- The petroleum ether extract is then subjected to column chromatography on alumina.[3]
- Elution with petroleum ether will yield the 2,2'-bipyridine product.
- The solvent is evaporated, and the resulting solid can be recrystallized from petroleum ether to obtain pure 2,2'-bipyridine.[3]

This protocol outlines the fundamental steps for the synthesis of the parent 2,2'-bipyridine. The synthesis of **2,2'-Pyridil** would involve the subsequent oxidation of the bipyridine core, a common transformation in organic synthesis. Researchers should consult specialized literature for detailed oxidative procedures.

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